

Application Notes and Protocols for Phenyltin Trichloride Mediated Cross-Coupling Reactions

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Compound of Interest

Compound Name: *Phenyltin trichloride*

Cat. No.: *B074287*

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Introduction

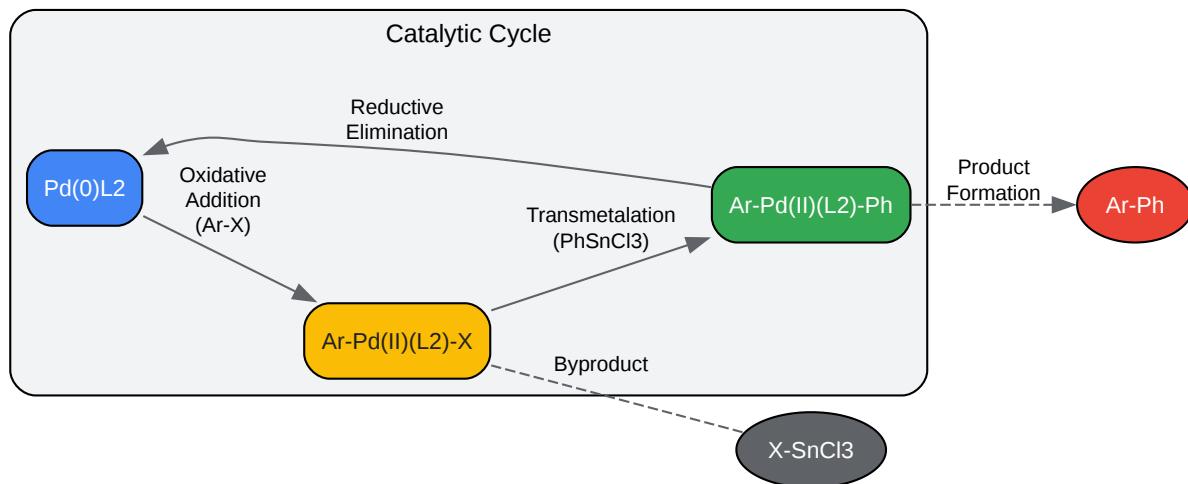
Phenyltin trichloride ($C_6H_5SnCl_3$) is a versatile and reactive organotin reagent frequently employed in palladium-catalyzed Stille cross-coupling reactions. This powerful carbon-carbon bond-forming methodology allows for the efficient synthesis of biaryl and heteroaryl motifs, which are prevalent structural components in numerous pharmaceuticals, natural products, and advanced materials. The utility of **phenyltin trichloride** lies in its ability to act as a robust phenyl group donor under relatively mild reaction conditions, demonstrating broad functional group tolerance.

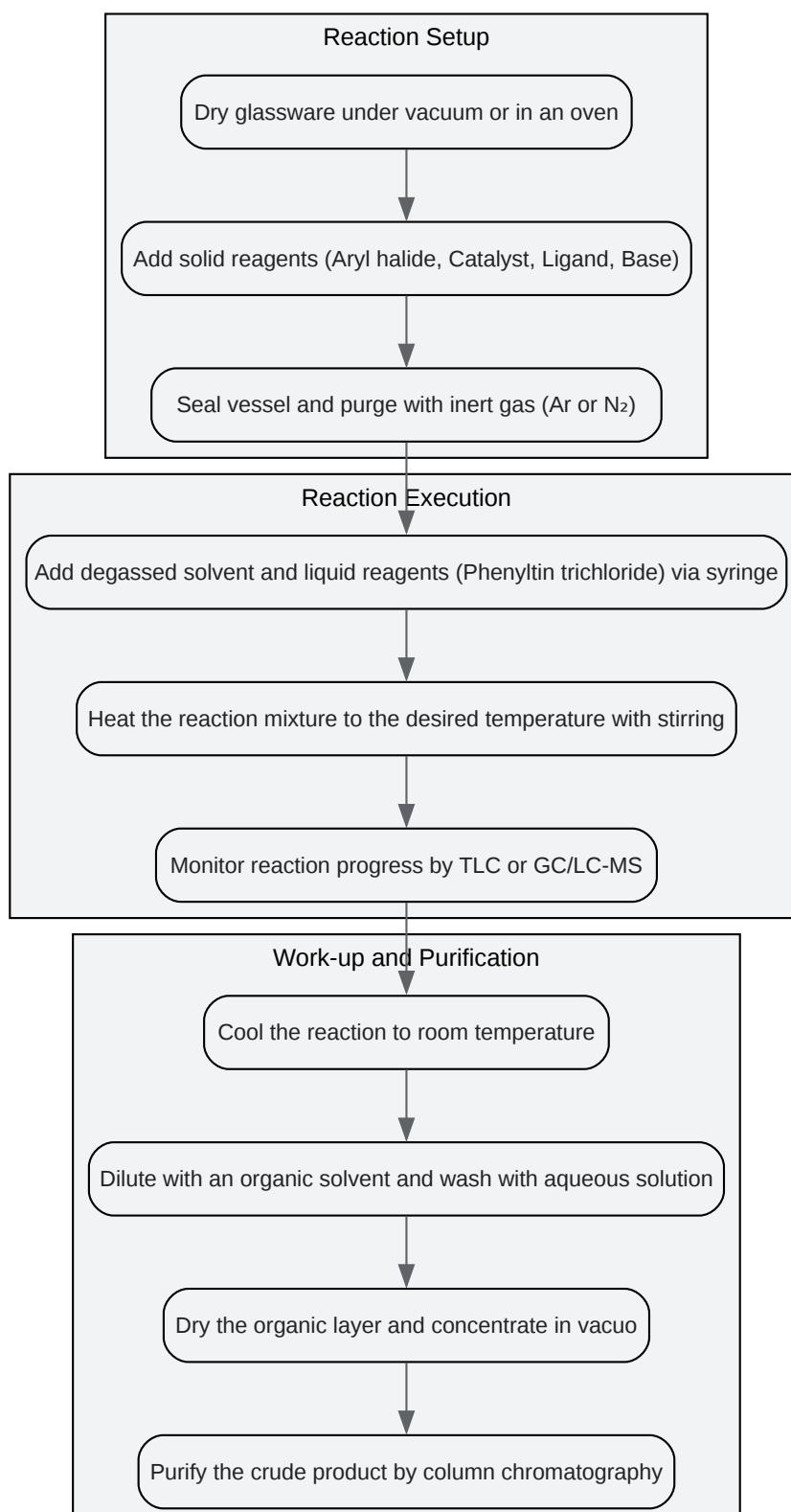
These application notes provide an overview of the Stille coupling reaction utilizing **phenyltin trichloride**, including the reaction mechanism, and detailed experimental protocols for the synthesis of various biaryl compounds. The provided data and methodologies are intended to serve as a valuable resource for researchers in organic synthesis and drug discovery.

Reaction Mechanism: The Stille Catalytic Cycle

The Stille cross-coupling reaction proceeds through a well-established catalytic cycle involving a palladium(0) catalyst. The key steps are oxidative addition, transmetalation, and reductive elimination.

- Oxidative Addition: The active Pd(0) catalyst undergoes oxidative addition to the aryl halide (Ar-X), forming a Pd(II) intermediate.
- Transmetalation: The phenyl group is transferred from **phenyltin trichloride** to the palladium center, displacing the halide. This is often the rate-determining step.
- Reductive Elimination: The newly formed diorganopalladium(II) complex undergoes reductive elimination to yield the biaryl product (Ar-Ph) and regenerate the active Pd(0) catalyst, which re-enters the catalytic cycle.



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